

A Technical Guide to Commercial Phenanthrene¹³C Isotope Standards for Researchers

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Compound of Interest					
Compound Name:	Phenanthrene-13C2				
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available Phenanthrene-¹³C labeled internal standards. These standards are crucial for accurate quantification in various analytical applications, particularly in environmental monitoring, food safety, and toxicological studies. This document details available standards, their suppliers, and a representative experimental protocol for their use in Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

Introduction to Isotope Dilution Mass Spectrometry

Phenanthrene, a polycyclic aromatic hydrocarbon (PAH), is a common environmental pollutant monitored by regulatory bodies worldwide. Accurate and precise quantification of phenanthrene in complex matrices like soil, water, and biological tissues is essential for risk assessment. Isotope Dilution Mass Spectrometry (IDMS) is the gold standard for such analyses. This technique utilizes a known amount of an isotopically labeled version of the analyte (in this case, Phenanthrene-¹³C) as an internal standard. This standard is added to the sample at the beginning of the sample preparation process. Because the labeled standard is chemically identical to the native analyte, it experiences the same losses during extraction, cleanup, and analysis. By measuring the ratio of the native analyte to the labeled internal standard in the final extract, the initial concentration of the analyte in the sample can be determined with high accuracy and precision, correcting for any procedural inconsistencies.



Commercial Suppliers of Phenanthrene-¹³C Standards

Several reputable suppliers offer Phenanthrene-¹³C labeled standards. The choice of standard will depend on the specific analytical requirements, such as the desired level of isotopic enrichment and the physical form of the standard. Below is a summary of commercially available standards.

Supplier	Product Name	CAS Number	Isotopic Purity	Form
Sigma-Aldrich	Phenanthrene- 9,10- ¹³ C ₂	334973-64-7	99 atom % ¹³ C	Solid
Cambridge Isotope Laboratories, Inc.	Phenanthrene (¹³C6, 99%) 100 μg/mL in nonane	1189955-53-0	99%	Solution
LGC Standards	Phenanthrene (¹³C6, 99%) 100 μg/mL in Nonane	1189955-53-0	99%	Solution

Experimental Protocol: Quantification of Phenanthrene in Soil by GC-MS using a ¹³C-Labeled Internal Standard

This protocol provides a representative method for the extraction and analysis of phenanthrene in soil samples using a Phenanthrene-13C labeled internal standard. This method is based on established environmental analysis protocols.[1][2][3]

Sample Preparation and Extraction

- Sample Homogenization: Homogenize the soil sample to ensure uniformity.
- Spiking with Internal Standard: Weigh approximately 10 g of the homogenized soil sample into a clean extraction vessel. Accurately add a known amount of the Phenanthrene-¹³C internal standard solution.



- Extraction: Add an appropriate extraction solvent, such as a mixture of hexane and acetone (1:1, v/v), to the soil sample.[1] Perform extraction using a technique such as sonication for 15-30 minutes or mechanical shaking.[1][3]
- Centrifugation and Collection: Centrifuge the sample to separate the solvent from the soil
 particles. Carefully collect the supernatant (the solvent extract).
- Repeat Extraction: Repeat the extraction process on the soil residue two more times, combining all the solvent extracts.

Extract Cleanup

- Sulfur Removal (if necessary): If elemental sulfur is expected to be present in the sample, add activated copper to the combined extract to remove it.
- Concentration: Concentrate the extract to a smaller volume (e.g., 1-2 mL) using a gentle stream of nitrogen or a rotary evaporator.
- Solid-Phase Extraction (SPE) Cleanup: Condition a silica gel or Florisil SPE cartridge with
 the extraction solvent. Pass the concentrated extract through the cartridge. Elute the
 phenanthrene-containing fraction with an appropriate solvent mixture. This step helps to
 remove interfering compounds from the sample matrix.

GC-MS Analysis

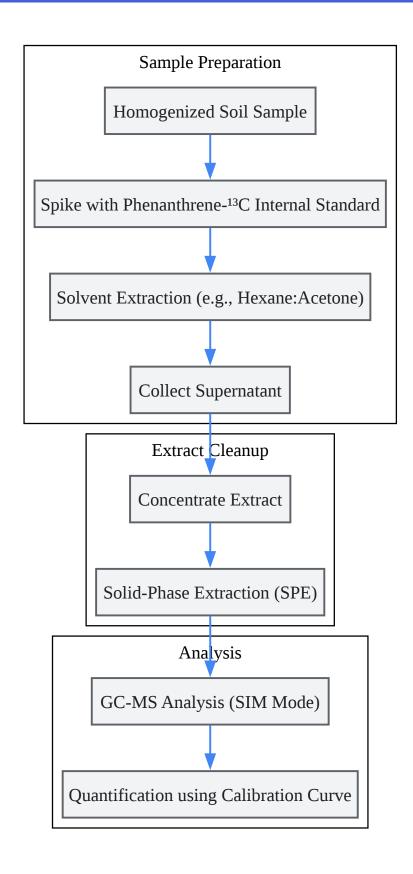
- Instrument Setup:
 - Gas Chromatograph (GC):
 - Injector: Splitless mode, 250-300°C.
 - Column: A capillary column suitable for PAH analysis, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness).[4]
 - Oven Temperature Program: An example program could be: initial temperature of 60°C, hold for 1 minute, ramp to 300°C at 10°C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate.



- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[4]
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity. [1][4] Monitor the molecular ions for both native phenanthrene (m/z 178) and the ¹³C-labeled internal standard (e.g., m/z 180 for Phenanthrene-¹³C₂ or m/z 184 for Phenanthrene-¹³C₆).
- Calibration: Prepare a series of calibration standards containing known concentrations of
 native phenanthrene and a constant concentration of the Phenanthrene-¹³C internal
 standard. Analyze these standards to generate a calibration curve by plotting the ratio of the
 peak area of the native phenanthrene to the peak area of the internal standard against the
 concentration of the native phenanthrene.
- Sample Analysis: Inject the prepared sample extract into the GC-MS system.
- Quantification: Identify the peaks for native phenanthrene and the Phenanthrene-¹³C internal standard based on their retention times and characteristic mass fragments. Calculate the ratio of their peak areas. Use the calibration curve to determine the concentration of native phenanthrene in the extract. Finally, calculate the concentration of phenanthrene in the original soil sample, taking into account the initial sample weight and the volume of the final extract.

Visualizations

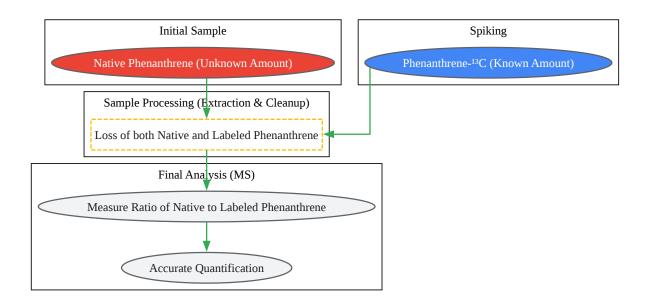




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Experimental workflow for Phenanthrene analysis.





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Principle of Isotope Dilution Mass Spectrometry.

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